

stability of 2-furancarboxylic acid in aqueous solution

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Compound of Interest

Compound Name: furan-2-carboxylate

Cat. No.: B1237412

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Technical Support Center: 2-Furancarboxylic Acid

Welcome to the technical support center for 2-furancarboxylic acid. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability of 2-furancarboxylic acid in aqueous solutions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of 2-furancarboxylic acid in aqueous solutions?

A1: 2-Furancarboxylic acid is generally stable in aqueous solutions at ambient temperature and neutral pH for a short period. However, it is not recommended to store aqueous solutions for more than one day.^{[1][2]} Its stability is significantly influenced by pH, temperature, and light exposure.^[1] Under stress conditions, such as elevated temperatures, it can undergo decarboxylation to form furan.^{[1][3]}

Q2: How does pH affect the stability of 2-furancarboxylic acid in aqueous solutions?

A2: The pH of an aqueous solution is a critical factor for the stability of 2-furancarboxylic acid. While the furan ring is relatively stable, highly acidic or alkaline conditions may promote its

hydrolysis.^[1] The solubility of 2-furancarboxylic acid is also pH-dependent; it is more soluble in its deprotonated form under alkaline conditions.^[1]

Q3: What is the impact of temperature on the stability of 2-furancarboxylic acid solutions?

A3: Temperature is a major factor affecting the stability of 2-furancarboxylic acid. In its solid, crystalline form, it is stable up to 130°C.^[1] However, in an aqueous solution, the rate of degradation increases with temperature. A known thermal degradation pathway is the decarboxylation to furan, which occurs at temperatures of 140-160°C and above.^[1]

Q4: Is 2-furancarboxylic acid sensitive to light?

A4: Yes, 2-furancarboxylic acid may be sensitive to light.^[1] The furan ring is a chromophore that can absorb light, potentially leading to photodegradation.^[1] To minimize degradation, it is crucial to protect solutions of 2-furancarboxylic acid from light.^{[1][3]}

Q5: What are the known degradation products of 2-furancarboxylic acid in aqueous solution?

A5: The primary degradation product under thermal stress is furan, which is formed via decarboxylation.^{[1][3]} In the presence of oxidizing agents like hydrogen peroxide, the furan ring can open, leading to the formation of maleic acid, succinic acid, and formic acid.^[1] Microbial degradation can metabolize 2-furoic acid to 2-oxoglutarate.^[1]

Summary of Stability and Degradation Data

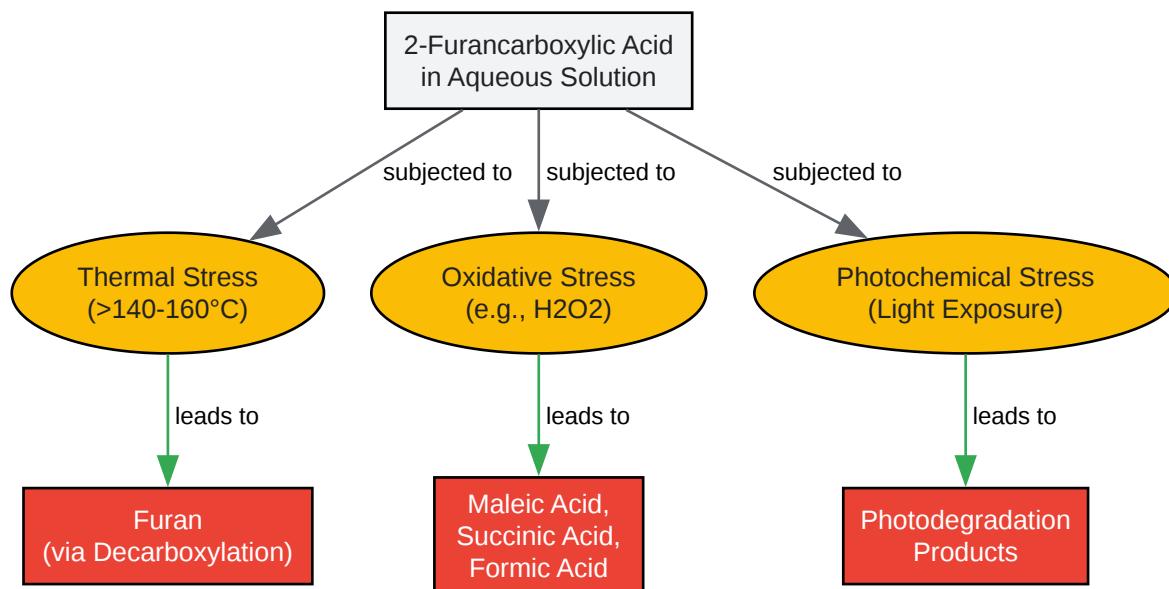
The following table summarizes the key factors influencing the stability of 2-furancarboxylic acid in aqueous solutions.

| Parameter | Effect on Stability | Known Degradation Products |
|-------------|--|--|
| pH | Potential for increased degradation at pH extremes.[1] Solubility is higher in alkaline conditions.[1] | Hydrolysis products (furan ring opening) |
| Temperature | Stable up to 130°C in solid form.[1] In aqueous solution, degradation (decarboxylation) is activated at ~140-160°C.[1] | Furan[1][3] |
| Light | Potential for photodegradation. [1][3] Solutions should be protected from light.[1] | Photodegradation products |
| Oxidation | The furan ring can be opened by strong oxidizing agents.[1] | Maleic acid, succinic acid, formic acid[1] |

Troubleshooting Guide

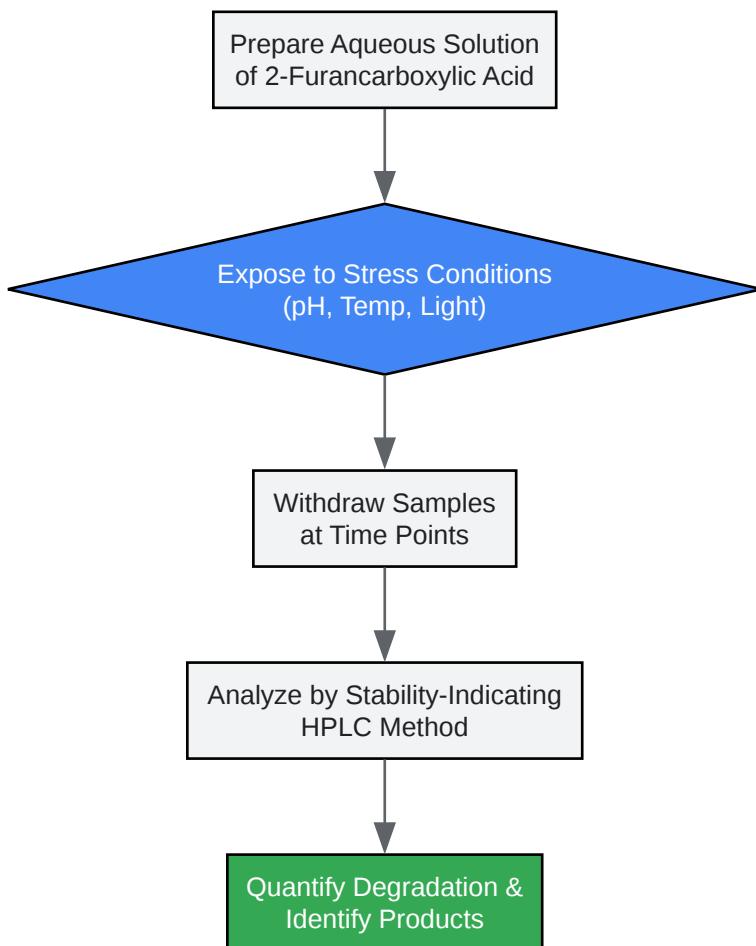
| Issue | Possible Cause(s) | Recommended Action(s) |
|--|--|---|
| Precipitation in aqueous solution | <ul style="list-style-type: none">- Exceeding solubility limit (approx. 27.1 g/L at 25°C).^[1]- Change in pH affecting solubility. | <ul style="list-style-type: none">- Prepare solutions at or below the reported solubility.- Adjust the pH; the deprotonated form in alkaline conditions is more soluble.^[1]- Consider using a small amount of a compatible organic co-solvent like ethanol or methanol.^[1] |
| Discoloration of the solution (e.g., yellowing or browning) | <ul style="list-style-type: none">- Degradation of 2-furancarboxylic acid.- Presence of impurities in the starting material.- Reaction with components of the buffer or media. | <ul style="list-style-type: none">- Prepare fresh solutions and store them protected from light and at a low temperature.^[1]- Use high-purity 2-furancarboxylic acid.Recrystallization can be a purification method.^[1]- Evaluate the compatibility of 2-furancarboxylic acid with all components of the solution.^[1] |
| Inconsistent analytical results (e.g., changing peak area in HPLC) | <ul style="list-style-type: none">- Ongoing degradation of the analyte in the prepared sample.- Adsorption of the analyte to the vial or container surface. | <ul style="list-style-type: none">- Analyze samples as quickly as possible after preparation.[1] - Use silanized glass or polypropylene vials for sample storage.[1] - Ensure the use of a validated stability-indicating HPLC method.^[1] |
| Formation of unexpected peaks in chromatograms | <ul style="list-style-type: none">- Degradation of 2-furancarboxylic acid into byproducts.- Interaction with excipients or other components in the formulation. | <ul style="list-style-type: none">- Perform forced degradation studies to identify potential degradation products.^[1]- Conduct compatibility studies with all formulation components.^[1] |

Visualizing Degradation and Experimental Workflow



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Caption: Major degradation pathways for 2-furancarboxylic acid.



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Caption: Workflow for stability testing of 2-furancarboxylic acid.

Experimental Protocols

Protocol 1: Forced Degradation Study

This protocol outlines a general procedure for conducting forced degradation studies to identify potential degradation products and pathways for 2-furancarboxylic acid.

1. Objective: To assess the stability of 2-furancarboxylic acid under various stress conditions as recommended by ICH guidelines.

2. Materials:

- 2-Furancarboxylic acid (high purity)
- HPLC grade water, methanol, and acetonitrile
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Calibrated pH meter, oven, photostability chamber

3. Stock Solution Preparation: Prepare a stock solution of 2-furancarboxylic acid at a concentration of 1 mg/mL in a suitable solvent (e.g., water or a water/methanol mixture).[\[1\]](#)

4. Stress Conditions:

- Acid Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 N HCl. Keep the solution at 60°C for 24 hours.[\[1\]](#)
- Base Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH. Keep the solution at 60°C for 24 hours.

- Oxidative Degradation: To 1 mL of the stock solution, add 1 mL of 3% H₂O₂. Store at room temperature, protected from light, for 24 hours.
- Thermal Degradation: Heat the stock solution at 70°C for 48 hours.
- Photostability: Expose the stock solution to light in a photostability chamber according to ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter).[1] Keep a control sample protected from light.[1]

5. Analysis: Analyze all stressed samples, along with a non-stressed control, using a validated stability-indicating HPLC method (see Protocol 2).[1] Monitor for the decrease in the peak area of 2-furancarboxylic acid and the formation of new peaks corresponding to degradation products.[1]

Protocol 2: Stability-Indicating HPLC Method

This protocol provides a starting point for developing a stability-indicating reversed-phase HPLC method. This method should be validated according to ICH Q2(R1) guidelines.

1. Objective: To develop a quantitative HPLC method to separate and quantify 2-furancarboxylic acid from its potential degradation products.

2. Instrumentation and Conditions:

| Parameter | Specification |
|----------------------|---|
| HPLC System | Equipped with a pump, autosampler, column oven, and a PDA or UV detector.[4] |
| Column | C18 analytical column (e.g., 4.6 x 150 mm, 5 μ m particle size).[4] |
| Mobile Phase | A mixture of acetonitrile and an acidic aqueous solution (e.g., 0.02M ortho-phosphoric acid in 10% (v/v) acetonitrile).[4] For MS compatibility, replace phosphoric acid with formic acid.[5] |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 30°C |
| Detection Wavelength | 254 nm[4] |
| Injection Volume | 10 μ L |

3. Standard and Sample Preparation:

- Stock Standard Solution (1 mg/mL): Accurately weigh about 10 mg of 2-furancarboxylic acid standard and dissolve it in 10 mL of the mobile phase in a volumetric flask.[4]
- Working Standard Solutions: Prepare a series of working standards by diluting the stock solution with the mobile phase to bracket the expected sample concentrations.[4]
- Sample Preparation: Dilute the samples from the forced degradation study with the mobile phase to bring the analyte concentration within the calibration range. Filter the samples through a 0.45 μ m syringe filter before injection.[4]

4. Data Analysis:

- Generate a calibration curve by plotting the peak area of the standard solutions against their concentrations.
- Determine the concentration of 2-furancarboxylic acid in the samples from the calibration curve.

- Calculate the percentage of degradation by comparing the peak area of the stressed samples to the non-stressed control.
- Assess the peak purity of the 2-furancarboxylic acid peak in the stressed samples to ensure no co-elution with degradation products.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. cdn.caymancell.com [cdn.caymancell.com]
- 3. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 4. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 5. Separation of 2-Furancarboxylic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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